

3-[(4-Chlorophenyl)sulfonyl]propanoic acid safety and handling

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Compound of Interest

Compound Name: 3-[(4-Chlorophenyl)sulfonyl]propanoic acid

Cat. No.: B1594888

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An In-depth Technical Guide to the Safe Handling of **3-[(4-Chlorophenyl)sulfonyl]propanoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-[(4-Chlorophenyl)sulfonyl]propanoic acid (CAS No. 36974-65-9) is a chemical compound utilized in research and development settings.[1] As with any laboratory chemical, a thorough understanding of its potential hazards and the implementation of rigorous safety protocols are paramount to ensure the well-being of personnel and the integrity of research outcomes. This guide provides a comprehensive overview of the safety and handling procedures for this compound, grounded in available data and established principles of laboratory safety. It is intended to empower researchers to conduct their work with confidence and a high degree of safety consciousness.

Compound Identification and Physicochemical Properties

Proper identification is the foundational step in any safety protocol. The properties of **3-[(4-Chlorophenyl)sulfonyl]propanoic acid** dictate its potential risks and the necessary handling

precautions.

Property	Value	Source
Chemical Name	3-[[[4-Chlorophenyl)sulfonyl]amino}propionic acid	[1][2]
Synonyms	N-[(4-chlorophenyl)sulfonyl]-beta-alanine, 3-(4-Chlorophenylsulfonamido)propionic acid	[2]
CAS Number	36974-65-9	[1][2]
Molecular Formula	C ₉ H ₁₀ ClNO ₄ S	[1][2]
Molecular Weight	263.69 g/mol	[2]
Melting Point	145-153 °C	[2]
Boiling Point	459.6±55.0 °C (Predicted)	[2]
Density	1.468±0.06 g/cm ³ (Predicted)	[2]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	[2]

Hazard Identification and Classification

Based on the Globally Harmonized System (GHS), this compound presents significant hazards that require stringent control measures. The primary risks are associated with ingestion and direct contact, particularly with the eyes.

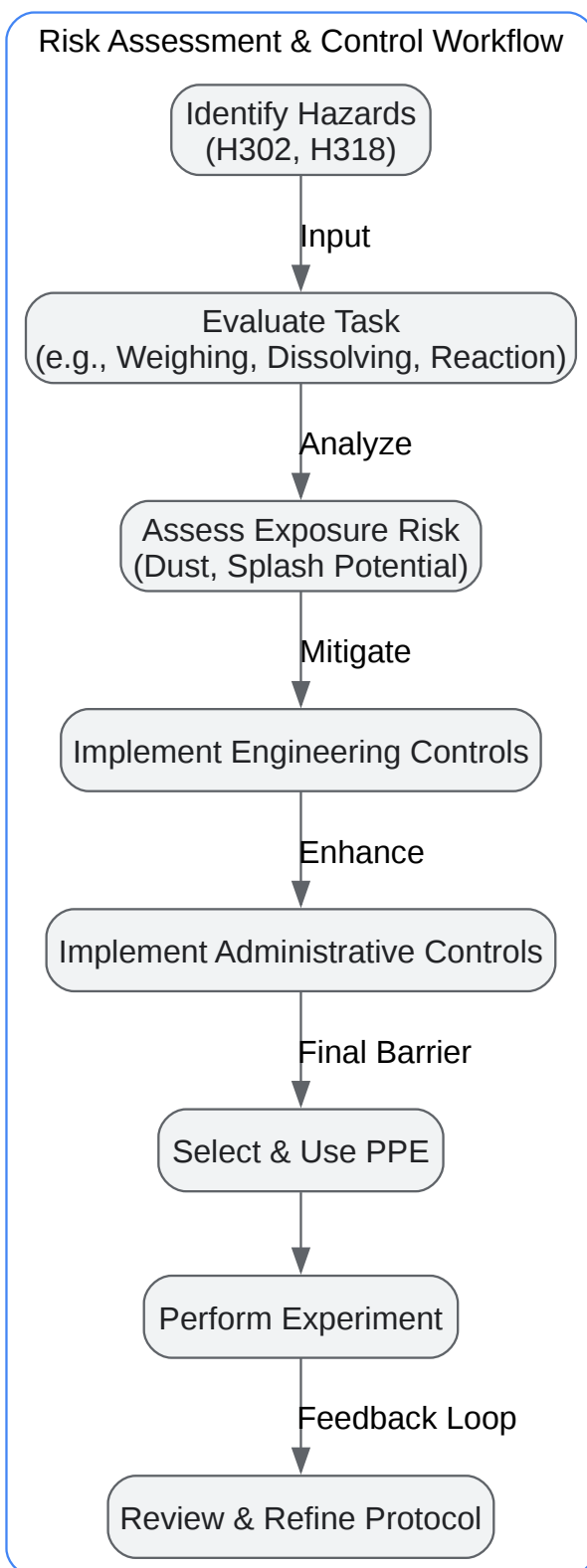
Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	GHS07 (Exclamation Mark)	Danger	H302: Harmful if swallowed.
Serious Eye Damage	GHS05 (Corrosion)	Danger	H318: Causes serious eye damage.

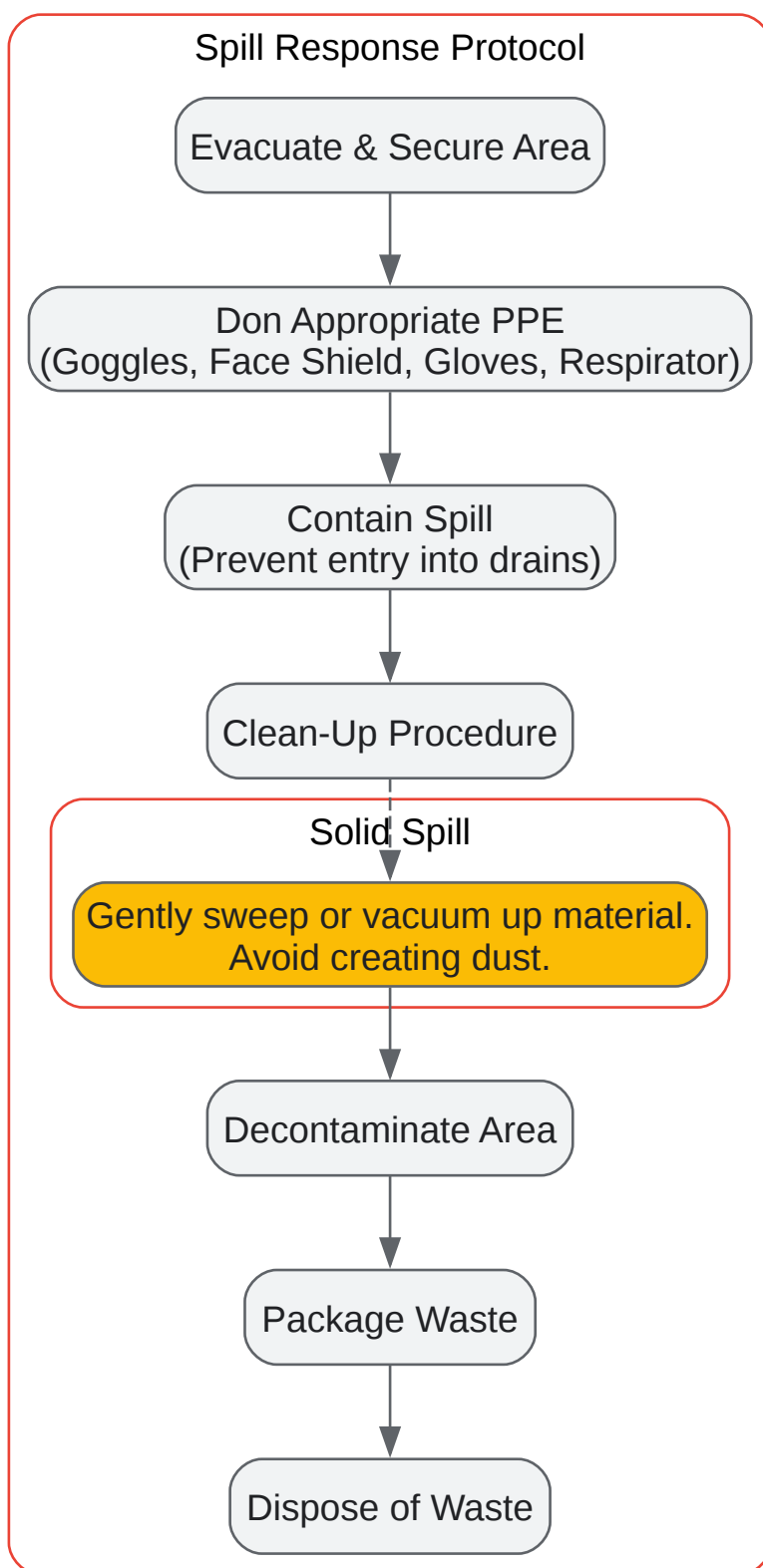
Source:[2]

The "Danger" signal word indicates that the compound has the potential for severe hazards. The risk of serious, potentially irreversible eye damage (H318) is the most critical hazard and must be the primary focus when designing safety protocols.[2]

Risk Assessment and Exposure Control Workflow

A systematic approach to risk assessment is essential before any handling of **3-[(4-Chlorophenyl)sulfonyl]propanoic acid**. The goal is to minimize exposure through a hierarchy of controls, prioritizing engineering and administrative controls over personal protective equipment (PPE).





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References

- 1. 3-[[[4-chlorophenyl)sulfonyl]amino}propanoic acid 95% | CAS: 36974-65-9 | AChemBlock [achemblock.com]
- 2. 3-[[[4-CHLOROPHENYL)SULFONYL]AMINO}PROPANOIC ACID | 36974-65-9 [chemicalbook.com]
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